

Application Note & Protocol: Preparation of a 1% Diphenylglyoxime Solution in Ethanol

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Compound of Interest

Compound Name: *Diphenylglyoxime*

Cat. No.: *B1496157*

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Application: Analytical Chemistry, Metal Ion Detection, Drug Development QC

Introduction

Diphenylglyoxime ($C_{14}H_{12}N_2O_2$) is a valuable chelating agent used extensively in analytical chemistry. Its ability to form stable, colored complexes with specific metal ions makes it a critical reagent for the qualitative and quantitative analysis of metals such as nickel and palladium.^{[1][2]} This protocol provides a detailed, step-by-step methodology for the preparation of a 1% (w/v) **Diphenylglyoxime** solution in ethanol, a common solvent for this reagent due to its favorable solubility characteristics.^{[1][3]} This solution is suitable for use by researchers, scientists, and quality control professionals in various laboratory settings.

Quantitative Data Summary

The physical and chemical properties of **Diphenylglyoxime** are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₂	[3]
Molar Mass	240.26 g/mol	[3]
Appearance	White to pale yellow/yellowish-orange crystalline powder	[1][2][3]
Melting Point	237-240 °C (decomposes)	[3]
Solubility in Water	Insoluble / Sparingly soluble (0.094 g/L at 25°C)	[2][3]
Solubility in Ethanol	Slightly soluble to soluble	[1][3]
pKa	9.70 ± 0.28	[2]

Experimental Protocol

This protocol outlines the procedure for preparing 100 mL of a 1% (w/v) **Diphenylglyoxime** solution in ethanol.

Materials and Reagents:

- **Diphenylglyoxime** (CAS No: 23873-81-6) powder
- 95% or absolute Ethanol (Reagent grade)
- 100 mL Volumetric flask (Class A)
- Analytical balance
- Weighing paper or boat
- Spatula
- Funnel
- Beaker

- Magnetic stirrer and stir bar (optional)
- Wash bottle with ethanol
- Amber glass storage bottle with a tight-fitting cap

Procedure:

- Weighing the **Diphenylglyoxime**:
 - Place a clean, dry weighing boat on the analytical balance and tare the mass.
 - Carefully weigh out 1.0 g of **Diphenylglyoxime** powder using a spatula. Record the exact mass.
- Dissolving the Solute:
 - Place a funnel into the neck of the 100 mL volumetric flask.
 - Carefully transfer the weighed **Diphenylglyoxime** powder through the funnel into the flask.
 - Rinse the weighing boat and funnel with a small amount of ethanol from the wash bottle to ensure the complete transfer of the powder into the flask.
 - Add approximately 70-80 mL of ethanol to the volumetric flask.
 - Swirl the flask gently to dissolve the powder. If necessary, use a magnetic stirrer for more efficient mixing. Gentle warming in a water bath can aid dissolution but should be done with caution due to ethanol's flammability.
- Bringing to Final Volume:
 - Once the **Diphenylglyoxime** is completely dissolved, carefully add ethanol dropwise until the bottom of the meniscus reaches the 100 mL calibration mark on the volumetric flask.
 - Use a dropper or pipette for the final additions to avoid overshooting the mark.

- Homogenization and Storage:
 - Cap the volumetric flask securely and invert it 15-20 times to ensure the solution is homogeneous.
 - Transfer the final solution to a clearly labeled amber glass bottle for storage. The label should include the name of the solution (1% **Diphenylglyoxime** in Ethanol), concentration, preparation date, and the preparer's initials.

Safety Precautions and Handling

Adherence to standard laboratory safety protocols is mandatory when handling **Diphenylglyoxime** and ethanol.

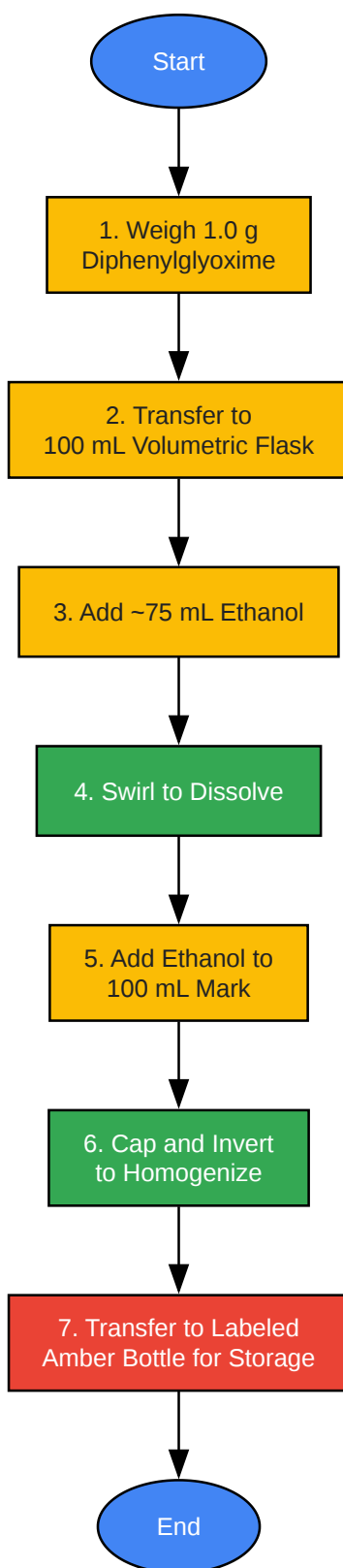
- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves (e.g., nitrile rubber) when handling the chemicals.[\[4\]](#)[\[5\]](#)
- Ventilation: Prepare the solution in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[\[4\]](#)[\[6\]](#)
- Handling: Avoid contact with skin and eyes.[\[4\]](#) Do not eat, drink, or smoke in the work area.[\[6\]](#) Wash hands thoroughly after handling.[\[4\]](#) Avoid generating dust during weighing and transfer.[\[6\]](#)
- Fire Safety: Ethanol is a flammable liquid. Keep the solution away from open flames, sparks, and other ignition sources.[\[7\]](#)
- Spills: In case of a minor spill, absorb the liquid with an inert material and dispose of it in a suitable, closed container.[\[6\]](#)
- First Aid:
 - If inhaled, move the person to fresh air.[\[4\]](#)
 - In case of skin contact, wash off with soap and plenty of water.[\[4\]](#)
 - In case of eye contact, flush with water as a precaution.[\[4\]](#)

Storage and Stability

- **Storage:** Store the solution in a tightly closed, properly labeled amber glass bottle to protect it from light.[8] Keep the container in a cool, dry, and well-ventilated place.[5][6] Store away from incompatible materials such as oxidizing agents.[6]
- **Stability:** While specific long-term stability data for this solution is not readily available, ethanolic solutions are generally stable under proper storage conditions.[9] It is good practice to prepare fresh solutions for sensitive analytical work.

Workflow Visualization

The following diagram illustrates the key steps in the preparation of the 1% **Diphenylglyoxime** solution.



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Caption: Workflow for preparing 1% **Diphenylglyoxime** in ethanol.

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